

Application Notes and Protocols for Assessing FPI-1523 Sodium PBP2 Inhibition

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Compound of Interest

Compound Name: FPI-1523 sodium

Cat. No.: B15567163

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Introduction

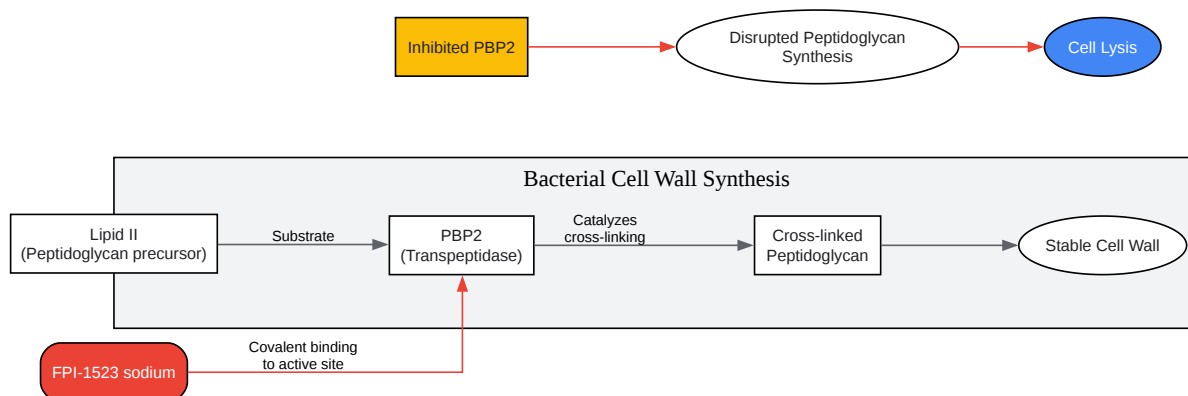
Penicillin-binding proteins (PBPs) are essential bacterial enzymes that catalyze the final steps of peptidoglycan synthesis, a critical component of the bacterial cell wall.[1] These enzymes are the primary targets of β -lactam antibiotics. **FPI-1523 sodium** is a novel β -lactamase inhibitor that has been shown to exhibit preferential inhibition of Penicillin-Binding Protein 2 (PBP2).[2] This document provides detailed application notes and protocols for assessing the inhibition of PBP2 by **FPI-1523 sodium**, facilitating research and development of new antibacterial therapies.

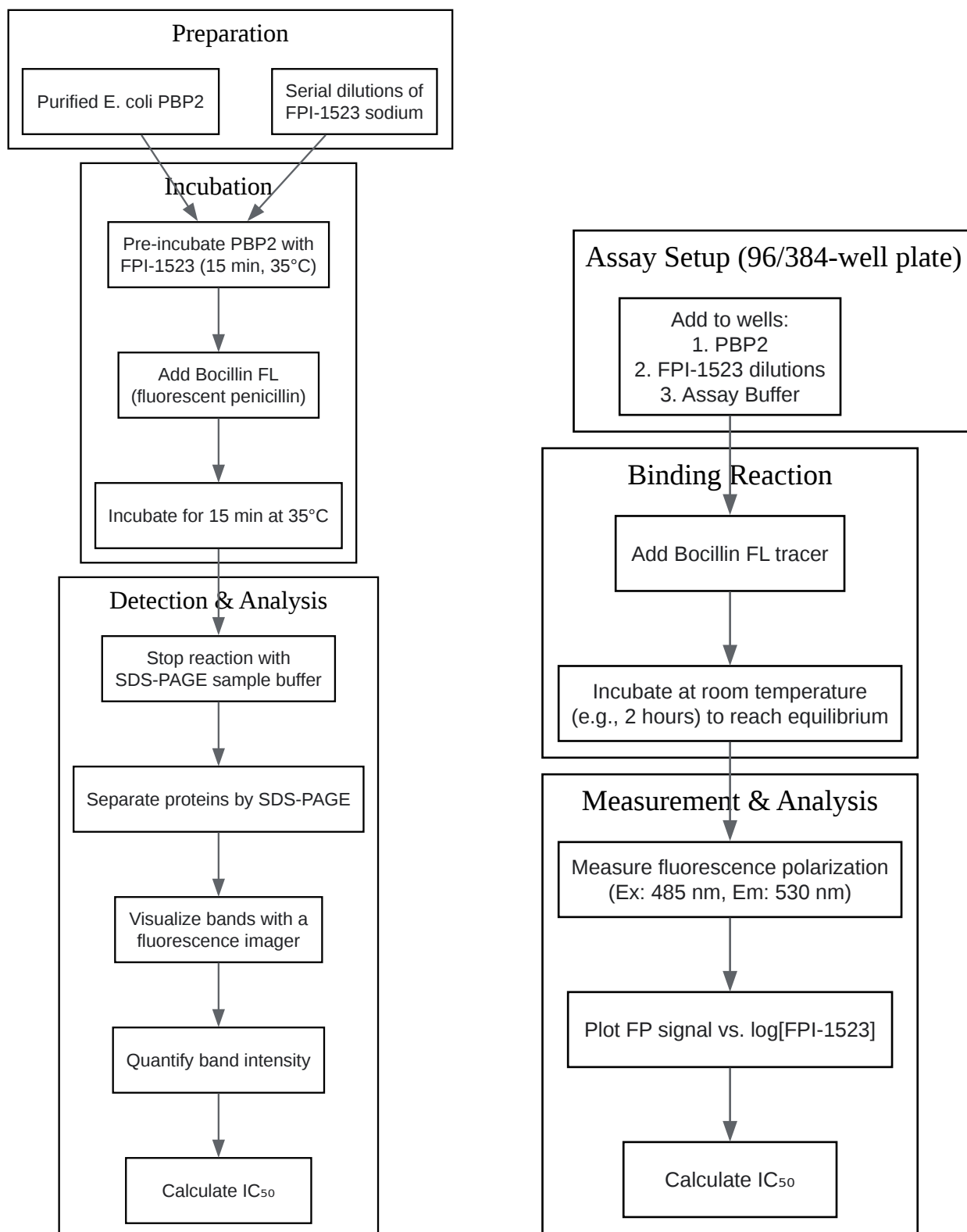
The methods described herein are foundational for characterizing the biochemical potency of **FPI-1523 sodium** and similar compounds, determining their mechanism of action, and providing crucial data for structure-activity relationship (SAR) studies. The primary techniques covered are fluorescence-based competition assays, which are widely used for their sensitivity, specificity, and adaptability to high-throughput screening.

Signaling Pathway of PBP2 Inhibition

PBP2 is a key transpeptidase involved in the elongation of the peptidoglycan cell wall in many bacterial species. Inhibition of PBP2 by a β -lactam antibiotic, or a β -lactamase inhibitor with affinity for PBP2 like FPI-1523, disrupts the cross-linking of peptidoglycan chains. This

disruption weakens the cell wall, leading to morphological changes, cessation of cell growth, and ultimately cell lysis.





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References

- 1. benchchem.com [benchchem.com]
- 2. Penicillin-binding protein (PBP) inhibitor development: A 10-year chemical perspective - PMC [pmc.ncbi.nlm.nih.gov]
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